

17-Hydroxyventuricidin A solubility in DMSO, ethanol, and methanol

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Compound of Interest

Compound Name: 17-Hydroxyventuricidin A

Cat. No.: B12421904

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Application Notes and Protocols: 17-Hydroxyventuricidin A

For Researchers, Scientists, and Drug Development Professionals

Abstract

17-Hydroxyventuricidin A is a macrolide antibiotic with known antifungal and antibacterial properties. Its therapeutic potential is intrinsically linked to its physicochemical characteristics, particularly its solubility in common laboratory solvents. This document provides detailed information on the solubility of **17-Hydroxyventuricidin A** in Dimethyl Sulfoxide (DMSO), ethanol, and methanol. Furthermore, it outlines a comprehensive protocol for solubility determination and elucidates its primary mechanism of action through the inhibition of ATP synthase, a critical enzyme in cellular energy metabolism.

Solubility Data

The solubility of **17-Hydroxyventuricidin A** is a critical factor for its handling, formulation, and application in various experimental settings. The following table summarizes the available solubility data in three common organic solvents.

Solvent	Solubility	Temperature	Remarks
Dimethyl Sulfoxide (DMSO)	Soluble	Not Specified	A clear solution is expected to form. Further quantitative analysis is recommended for specific concentrations.
Ethanol	1 mg/mL ^[1]	Not Specified	At this concentration, the compound should dissolve completely.
Methanol	Soluble ^[1]	Not Specified	A clear solution is expected to form. Further quantitative analysis is recommended for specific concentrations.

Note: The term "Soluble" indicates that the compound dissolves in the solvent, but the exact concentration limit has not been quantitatively defined in the available literature. Researchers should determine the precise solubility for their specific experimental needs.

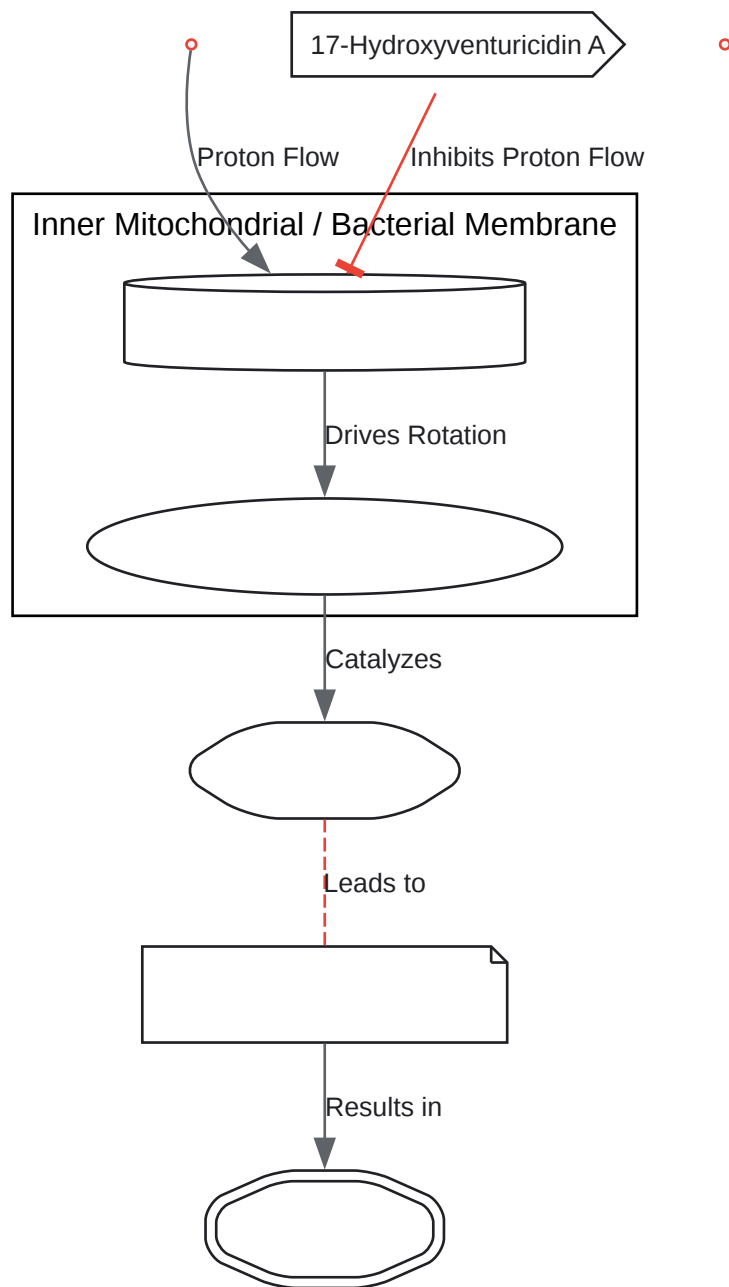
Mechanism of Action: ATP Synthase Inhibition

17-Hydroxyventuricidin A exerts its antimicrobial effects primarily through the inhibition of F_0F_1 ATP synthase. This enzyme is fundamental for the production of ATP, the main energy currency of the cell.

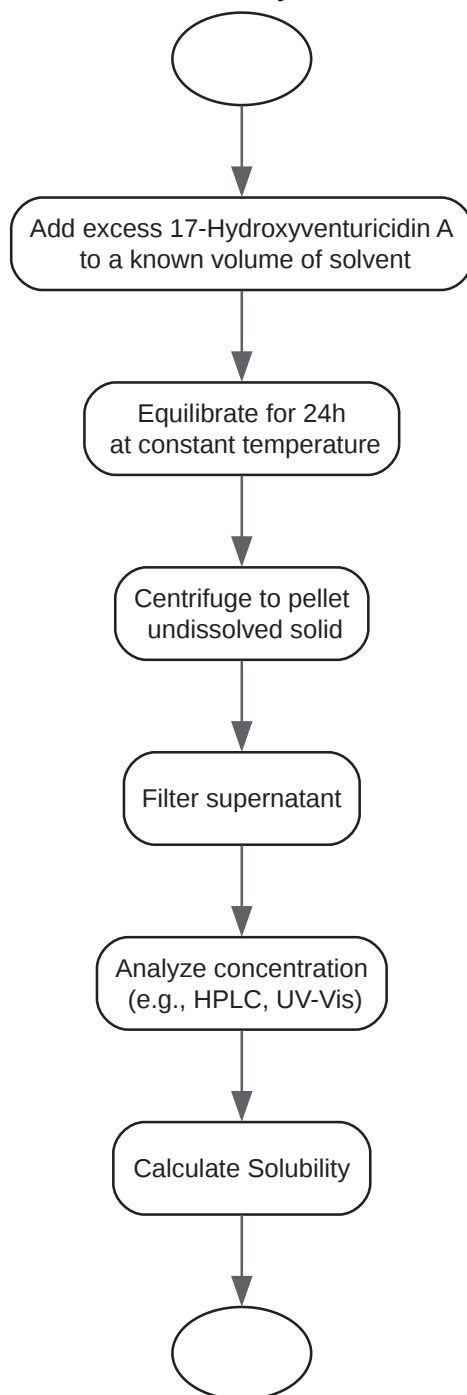
The F_0 subunit of the ATP synthase forms a proton channel in the inner mitochondrial or bacterial membrane, allowing the passage of protons, which drives the rotation of the F_1 subunit. This rotation catalyzes the synthesis of ATP from ADP and inorganic phosphate. **17-Hydroxyventuricidin A** binds to the F_0 subunit, effectively blocking the proton channel. This inhibition disrupts the proton motive force across the membrane, leading to a cascade of detrimental effects on the cell:

- **Depletion of Cellular ATP:** The direct inhibition of ATP synthesis starves the cell of its primary energy source.
- **Disruption of Ion Gradients:** The collapse of the proton motive force affects other membrane-dependent processes.
- **Cellular Dysfunction and Death:** The lack of energy and disruption of essential cellular processes ultimately lead to cell death.

Mechanism of 17-Hydroxyventuricidin A Action



Workflow for Solubility Determination

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References

- 1. 17-Hydroxyventuricidin A | 113204-43-6 [amp.chemicalbook.com]
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